

# Chemical properties and structure of 3,4,4',7-Tetrahydroxyflavan

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## Compound of Interest

Compound Name: 3,4,4',7-Tetrahydroxyflavan

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## 3,4,4',7-Tetrahydroxyflavan: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**3,4,4',7-Tetrahydroxyflavan** is a naturally occurring flavonoid, specifically classified as a leucoanthocyanidin or flavan-3,4-diol. Isolated from the bark of *Toxicodendron vernicifluum*[1], this compound is part of a broader class of plant secondary metabolites known for their diverse biological activities. While specific research on **3,4,4',7-Tetrahydroxyflavan** is limited, its structural characteristics suggest potential antioxidant, anti-inflammatory, and anticancer properties, aligning with the known bioactivities of related flavonoids and leucoanthocyanidins. This technical guide provides a comprehensive overview of the known chemical properties and structure of **3,4,4',7-Tetrahydroxyflavan**, alongside inferred biological activities and potential signaling pathway interactions based on its chemical class. This document aims to serve as a foundational resource to stimulate further investigation and drug development efforts centered on this compound.

### Chemical Properties and Structure


**3,4,4',7-Tetrahydroxyflavan** is a flavonoid with a C6-C3-C6 backbone. Its structure features a chromane ring system with hydroxyl substitutions that are key to its chemical reactivity and

potential biological functions.

## Identity and Structure

- IUPAC Name: (2R,3S,4S)-2-(4-Hydroxyphenyl)chroman-3,4,7-triol[1]
- Synonyms: 4',7-Dihydroxy-2,3-trans-flavan-3,4-trans-diol, (2S,3S,4R)-**3,4,4',7-Tetrahydroxyflavan**[1]
- CAS Number: 38412-82-7[1][2]
- Chemical Class: Leucoanthocyanidin, Flavan-3,4-diol

The structural formula of **3,4,4',7-Tetrahydroxyflavan** is presented below:

Chemical structure of 3,4,4',7-Tetrahydroxyflavan

Caption: Chemical structure of **3,4,4',7-Tetrahydroxyflavan**.

## Physicochemical Properties

Specific experimental data for the physicochemical properties of **3,4,4',7-Tetrahydroxyflavan** are not readily available in the literature. The following table summarizes the known and predicted properties.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O <sub>5</sub>	[1][2]
Molecular Weight	274.27 g/mol	[1][2]
Physical Description	Powder	[2]
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	
Storage Temperature	2-8°C	[1]

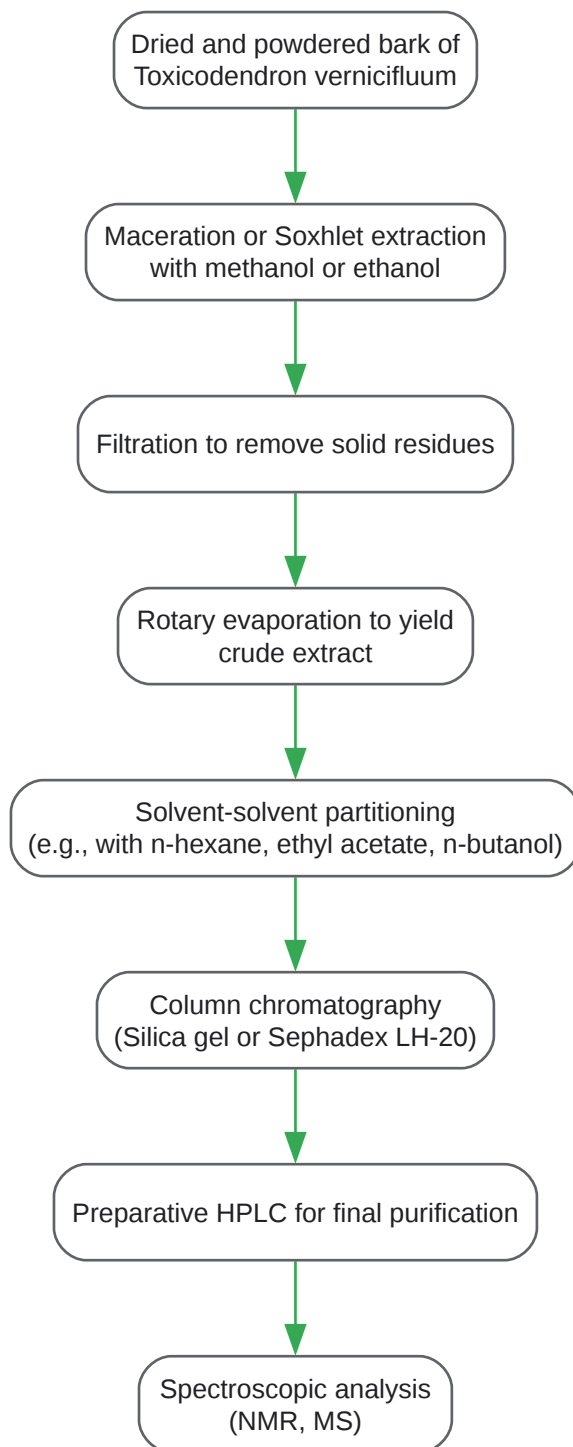
## Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **3,4,4',7-Tetrahydroxyflavan** are not explicitly published. However, general methodologies for the extraction of flavonoids from its natural source, *Toxicodendron vernicifluum*, and for the analysis of related compounds can be adapted.

### Extraction and Isolation from *Toxicodendron vernicifluum*

The following is a generalized protocol for the extraction of flavonoids from plant material, which can be optimized for the specific isolation of **3,4,4',7-Tetrahydroxyflavan**.

## Workflow for Flavonoid Extraction and Isolation



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Caption: Generalized workflow for the extraction and isolation of flavonoids.

## Structural Characterization

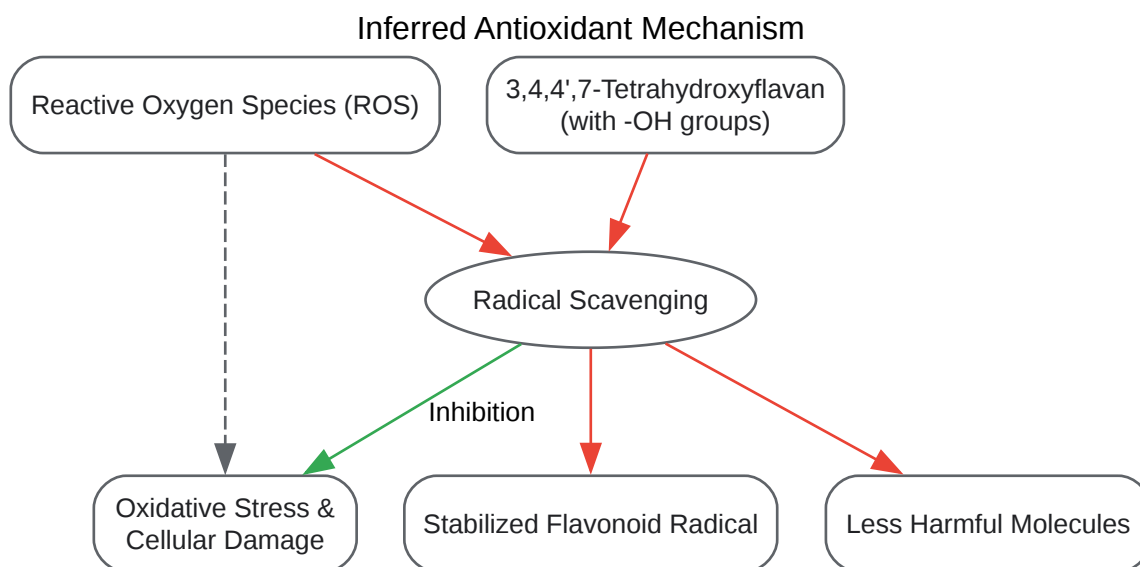
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are crucial for elucidating the structure of flavonoids. While specific spectra for **3,4,4',7-Tetrahydroxyflavan** are not available, related flavan-3,4-diols exhibit characteristic signals for the protons and carbons of the flavan core and its substituents.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental composition. Tandem MS (MS/MS) provides fragmentation patterns that aid in structural confirmation.

## Biological Activity and Signaling Pathways (Inferred)

Direct studies on the biological activity of **3,4,4',7-Tetrahydroxyflavan** are lacking. However, as a leucoanthocyanidin, it is a precursor in the biosynthesis of proanthocyanidins and anthocyanins, which are known for a wide range of health benefits.<sup>[3][4]</sup> The biological activities described below are inferred from its chemical class and its source.

## Antioxidant Activity

Flavonoids are potent antioxidants due to their ability to scavenge free radicals. The hydroxyl groups on the aromatic rings of **3,4,4',7-Tetrahydroxyflavan** are expected to confer significant radical-scavenging activity.

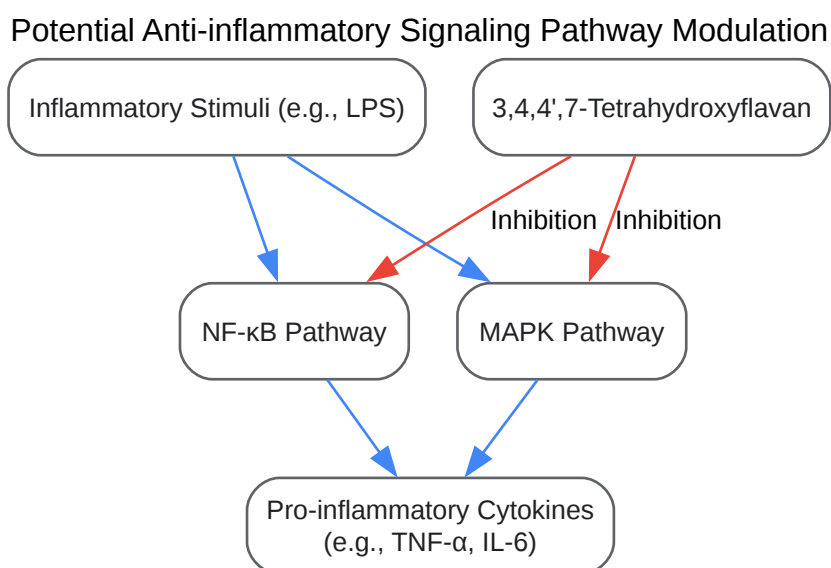


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Caption: Inferred antioxidant mechanism of **3,4,4',7-Tetrahydroxyflavan**.

## Anti-inflammatory Activity

Flavonoids from *Toxicodendron vernicifluum* have demonstrated anti-inflammatory properties. [3] It is plausible that **3,4,4',7-Tetrahydroxyflavan** contributes to these effects by modulating key inflammatory signaling pathways.

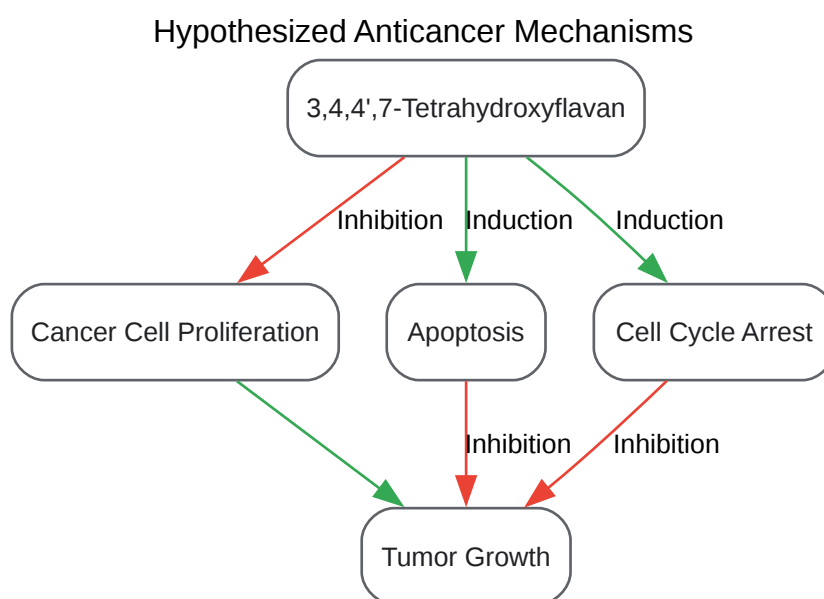


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Caption: Potential modulation of inflammatory pathways by **3,4,4',7-Tetrahydroxyflavan**.

## Anticancer Activity

Other flavonoids isolated from *Toxicodendron vernicifluum* have shown cytotoxic effects against cancer cell lines.[5][6] **3,4,4',7-Tetrahydroxyflavan** may also possess anticancer potential through the induction of apoptosis and inhibition of cell proliferation.



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Caption: Hypothesized anticancer mechanisms of **3,4,4',7-Tetrahydroxyflavan**.

## Conclusion and Future Directions

**3,4,4',7-Tetrahydroxyflavan** is a structurally defined leucoanthocyanidin with a clear natural source. While its physicochemical and biological properties are not yet extensively characterized, its chemical nature strongly suggests potential as a bioactive compound. Future research should focus on obtaining pure samples of **3,4,4',7-Tetrahydroxyflavan** to perform detailed spectroscopic analysis, determine its physicochemical properties, and experimentally validate its inferred antioxidant, anti-inflammatory, and anticancer activities. Elucidating the specific molecular targets and signaling pathways modulated by this compound will be crucial for its potential development as a therapeutic agent.

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